

Application Note: Synthesis of 2-Octanamidoacetic Acid

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Compound of Interest

Compound Name: 2-Octanamidoacetic acid

CAS No.: 14246-53-8

Cat. No.: B196278

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Abstract

This guide provides a comprehensive, field-proven protocol for the synthesis of **2-Octanamidoacetic acid**, also known as N-octanoylglycine. This N-acyl amino acid is a significant biomarker for certain inborn errors of metabolism, such as Medium-Chain Acyl-CoA Dehydrogenase (MCAD) deficiency, and is also utilized in cosmetic formulations.[1] The synthesis is achieved through the acylation of the amino acid glycine with octanoyl chloride under Schotten-Baumann conditions.[2][3] This document outlines the underlying reaction mechanism, offers a detailed step-by-step experimental protocol, provides guidance on product purification and characterization, and specifies critical safety precautions for all procedures.

Scientific Principles & Reaction Mechanism

The synthesis of **2-octanamidoacetic acid** is a classic example of the Schotten-Baumann reaction, a robust method for forming amides from amines and acid chlorides.[2][4] The reaction proceeds via a nucleophilic acyl substitution mechanism.[4][5]

Core Principles:

- **Nucleophilic Attack:** The reaction is initiated by the nucleophilic attack of the nitrogen atom of glycine on the electrophilic carbonyl carbon of octanoyl chloride. To enhance the nucleophilicity of glycine's amino group, the reaction is conducted in an alkaline aqueous solution, typically using sodium hydroxide (NaOH). The base deprotonates the ammonium group of the zwitterionic glycine, freeing the lone pair of electrons on the nitrogen.
- **Tetrahedral Intermediate:** This attack forms an unstable tetrahedral intermediate.^[6]
- **Elimination & Product Formation:** The intermediate collapses, reforming the carbonyl double bond and expelling the chloride ion as a leaving group.
- **Acid Neutralization:** A crucial aspect of the Schotten-Baumann reaction is the neutralization of the hydrochloric acid (HCl) byproduct.^{[2][7]} The stoichiometric excess of base (NaOH) in the reaction mixture immediately neutralizes the HCl, preventing it from protonating the unreacted glycine and driving the reaction equilibrium towards the product.^[2]

The use of a biphasic solvent system (e.g., water and an organic solvent like acetone) is a hallmark of Schotten-Baumann conditions, which helps to manage the reactivity of the acyl chloride and facilitate the separation of products.^{[2][4]}

Experimental Protocol

This protocol is based on established literature procedures for the N-acylation of amino acids.^[8]

Materials & Reagents

Material/Reagent	Grade	Supplier Example
Glycine	≥99%	Sigma-Aldrich
Octanoyl chloride	≥98%	Sigma-Aldrich
Sodium hydroxide (NaOH)	Pellets, ≥97%	Fisher Scientific
Acetone	ACS Grade	VWR Chemicals
Hydrochloric acid (HCl)	Concentrated (37%)	VWR Chemicals
Ethyl acetate (EtOAc)	ACS Grade	Fisher Scientific
Deionized water	N/A	In-house
Anhydrous sodium sulfate	Granular	Sigma-Aldrich

Equipment

- Magnetic stirrer with stir bar
- 250 mL three-neck round-bottom flask
- Dropping funnel
- Ice-water bath
- pH meter or pH paper
- Büchner funnel and filter flask for vacuum filtration
- Rotary evaporator
- Melting point apparatus
- NMR spectrometer (for characterization)

Reagent Data & Stoichiometry

Reagent	Formula	MW (g/mol)	Moles	Equivalents	Amount Used
Glycine	C ₂ H ₅ NO ₂	75.07	0.15	1.0	11.25 g
Sodium Hydroxide	NaOH	40.00	0.30	2.0	12.0 g
Octanoyl Chloride	C ₈ H ₁₅ ClO	162.66	0.15	1.0	24.4 g (25.7 mL)

Step-by-Step Synthesis Procedure

- **Preparation of Glycine Solution:** In a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, dissolve 11.25 g (0.15 mol) of glycine and 12.0 g (0.30 mol) of sodium hydroxide in 50 mL of deionized water. Stir until all solids are dissolved. Place the flask in an ice-water bath to cool the solution.
 - **Rationale:** Using two equivalents of NaOH ensures the complete deprotonation of glycine's amino group and neutralization of the HCl byproduct.^[2] Cooling the solution helps to control the exothermic nature of the subsequent acylation.
- **Addition of Octanoyl Chloride:** In a separate beaker, measure 24.4 g (0.15 mol) of octanoyl chloride. Transfer the octanoyl chloride to a dropping funnel fitted onto the central neck of the round-bottom flask.
 - **Rationale:** Octanoyl chloride is highly reactive and moisture-sensitive.^[9] It should be handled quickly in a fume hood.
- **Acylation Reaction:** Add the octanoyl chloride dropwise to the cold, vigorously stirring glycine solution over a period of approximately 1 hour. Maintain the reaction temperature below 10 °C during the addition.
 - **Rationale:** Slow, dropwise addition is critical to prevent a rapid, uncontrolled exothermic reaction and to minimize the competing hydrolysis of octanoyl chloride in the aqueous solution.^[8] Vigorous stirring ensures efficient mixing of the biphasic system.

- Reaction Completion: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Continue stirring for an additional 1-2 hours.[8]

- Rationale: This period ensures the reaction proceeds to completion.

Work-up and Purification

- Acidification and Precipitation: Slowly and carefully acidify the reaction mixture to approximately pH 2 by adding concentrated hydrochloric acid while stirring in an ice bath. A white precipitate of **2-octanamidoacetic acid** will form.

- Rationale: The product exists as a water-soluble sodium carboxylate salt in the alkaline solution. Acidification protonates the carboxylate group, significantly reducing its water solubility and causing it to precipitate.[1]

- Isolation of Crude Product: Collect the white solid by vacuum filtration using a Büchner funnel. Wash the solid cake with two portions of ice-cold deionized water (2 x 30 mL) to remove inorganic salts.

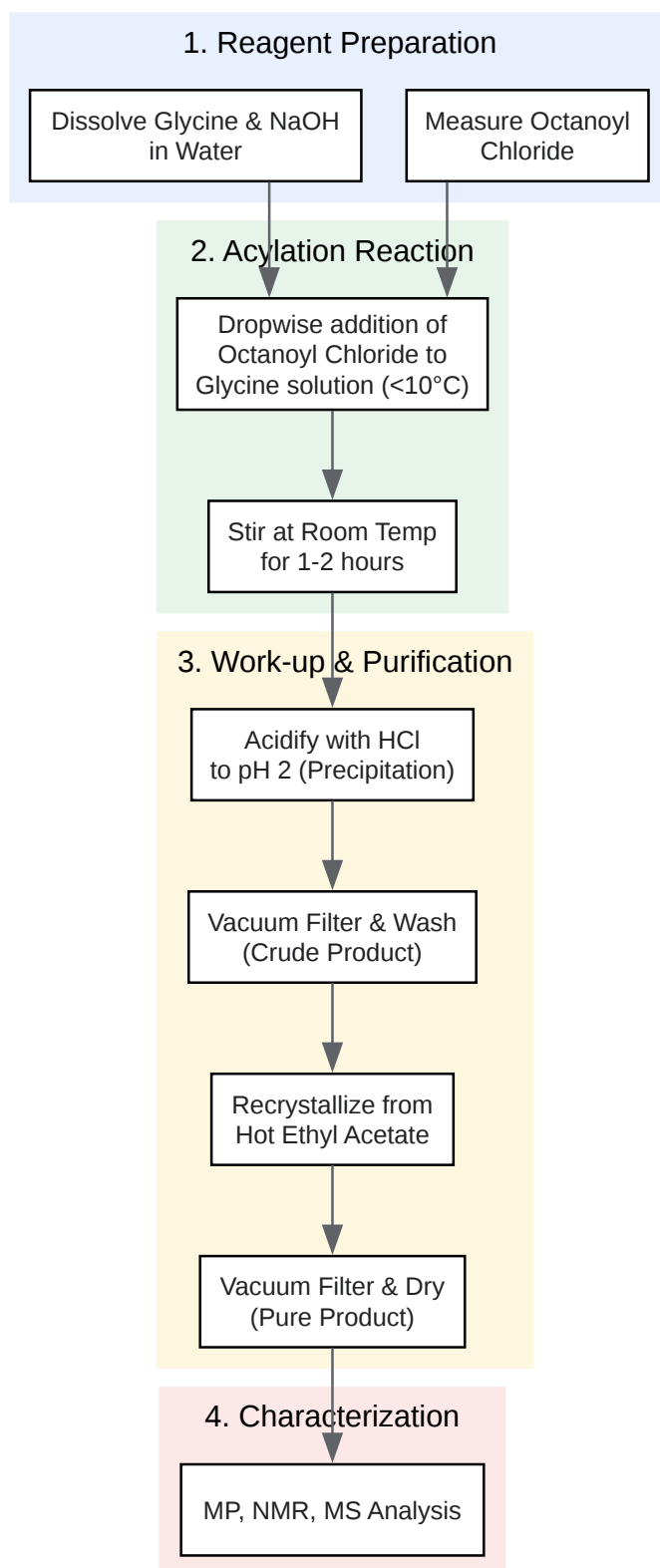
- Rationale: Washing with cold water removes residual NaCl and unreacted glycine without significantly dissolving the desired product.

- Recrystallization: Transfer the crude solid to a beaker and add a minimal amount of hot ethyl acetate to dissolve it completely. Allow the solution to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation.

- Rationale: Recrystallization is a powerful technique for purifying crystalline solids.[10] The desired compound is soluble in the hot solvent but sparingly soluble at low temperatures, while impurities remain in the solution.

- Final Product Collection: Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethyl acetate, and dry them under vacuum. The expected yield is approximately 27 g (83-90%), with a melting point of 105-106 °C.[8]

Workflow Visualization



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Caption: A stepwise workflow for the synthesis and purification of **2-octanamidoacetic acid**.

Product Characterization

The identity and purity of the final product should be confirmed using standard analytical techniques.

Analysis Method	Expected Result
Melting Point	105-106 °C[8]
¹ H NMR (CD ₃ OD)	δ 3.9 (s, 2H, -NH-CH ₂ -COOH), δ 2.25 (t, 2H, -CH ₂ -CONH-), δ 1.6 (m, 2H, -CH ₂ -CH ₂ -CONH-), δ 1.3 (m, 8H, -(CH ₂) ₄ -), δ 0.9 (t, 3H, CH ₃ -(CH ₂) ₄ -).[8]
Molecular Weight	201.26 g/mol [8]

Safety Precautions

This procedure involves hazardous materials and should be performed in a well-ventilated chemical fume hood with appropriate personal protective equipment (PPE).

- Octanoyl Chloride: Highly corrosive and a lachrymator. It causes severe skin burns and eye damage and reacts violently with water.[9][11][12] Fatal if inhaled.[9] Handle only under an inert atmosphere (e.g., nitrogen or argon) and use dry glassware.
- Sodium Hydroxide (NaOH): Corrosive. Causes severe skin burns and eye damage. Avoid direct contact.
- Concentrated HCl: Corrosive and causes severe burns. Releases toxic fumes.
- Organic Solvents: Acetone and ethyl acetate are flammable. Keep away from ignition sources.

Required PPE:

- Chemical safety goggles and a face shield.[13]
- Chemical-resistant gloves (e.g., nitrile).

- Flame-resistant lab coat.

Emergency Procedures:

- Skin Contact: Immediately flush with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.[\[11\]](#)[\[14\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[\[11\]](#)[\[14\]](#)
- Inhalation (Octanoyl Chloride): Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[11\]](#)
- Spills: Absorb small spills with an inert material (e.g., sand or vermiculite) and place in a sealed container for disposal.[\[9\]](#)[\[11\]](#)

Troubleshooting

Issue	Potential Cause(s)	Suggested Solution(s)
Low Yield	1. Hydrolysis of octanoyl chloride. 2. Incomplete reaction.	1. Ensure dropwise addition is slow and the reaction temperature is kept low. Use dry glassware. 2. Extend the stirring time at room temperature.
Oily Product After Acidification	Impurities present, or product "oiling out" instead of crystallizing.	1. Ensure pH is sufficiently low (~2). 2. Scratch the inside of the flask with a glass rod to induce crystallization. 3. Vigorously stir.
Product Fails to Recrystallize	1. Too much solvent used. 2. Solution cooled too quickly.	1. Evaporate some solvent on a rotary evaporator and attempt cooling again. 2. Allow for slow, ambient cooling before placing in an ice bath.

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